

Safety and handling precautions for Methyl 2-chloronicotinate

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Compound of Interest

Compound Name: *Methyl 2-chloronicotinate*

Cat. No.: *B185304*

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An In-depth Technical Guide to the Safety and Handling of **Methyl 2-chloronicotinate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Methyl 2-chloronicotinate**, tailored for a technical audience. It summarizes key safety data, outlines emergency procedures, and describes standard experimental protocols for toxicological assessment.

Chemical Identification

Identifier	Value
Chemical Name	Methyl 2-chloronicotinate
Synonyms	Methyl 2-chloropyridine-3-carboxylate, 2-Chloronicotinic acid methyl ester
CAS Number	40134-18-7
Molecular Formula	C ₇ H ₆ CINO ₂
Molecular Weight	171.58 g/mol
Structure	(Image of the chemical structure of Methyl 2-chloronicotinate)

Hazard Identification and GHS Classification

Methyl 2-chloronicotinate is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Hazard Category	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation ^[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:



Toxicological Data

Specific quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for **Methyl 2-chloronicotinate**, are not readily available in the public domain. The toxicological properties of this compound have not been fully investigated. ^[2] However, based on the available safety data sheets, the following qualitative toxicological effects have been identified.

Exposure Route	Observed Effects
Inhalation	May cause respiratory irritation.
Skin Contact	Causes skin irritation.
Eye Contact	Causes serious eye irritation. ^[1]
Ingestion	May be harmful if swallowed.

Experimental Protocols for Toxicological Assessment

While specific experimental data for **Methyl 2-chloronicotinate** is limited, the following are detailed methodologies for key toxicological studies based on OECD (Organisation for Economic Co-operation and Development) guidelines. These protocols are standard in the industry for characterizing the toxicity of chemical substances.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

Principle: The test substance is administered orally to a group of animals at one of the defined dose levels. The animals are observed for signs of toxicity and mortality. Based on the outcome, a decision is made to dose the next group at a higher or lower dose level.

Methodology:

- **Test Animals:** Typically, rats of a single sex (usually females) are used.
- **Housing and Feeding:** Animals are housed in appropriate conditions with free access to food and water.
- **Dose Levels:** Pre-defined dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight) are used.
- **Administration:** The substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Data Analysis:** The LD50 is estimated based on the dose at which mortality is observed.

Acute Dermal Toxicity - OECD Guideline 402

This method assesses the potential for a substance to cause toxicity through dermal exposure.

Methodology:

- **Test Animals:** Rats, rabbits, or guinea pigs are typically used.
- **Preparation:** The fur is clipped from the dorsal area of the trunk of the test animals.
- **Application:** The test substance is applied uniformly over an area of at least 10% of the total body surface area and held in contact with the skin with a porous gauze dressing and non-irritating tape for 24 hours.
- **Observations:** Animals are observed for signs of toxicity and skin reactions at the site of application.

Acute Inhalation Toxicity - OECD Guideline 403

This guideline describes the procedures for assessing the toxicity of a substance when inhaled.

Methodology:

- **Test Animals:** Rats are the preferred species.
- **Exposure:** Animals are exposed to the test substance as a gas, vapor, or aerosol in a specially designed inhalation chamber for a defined period (typically 4 hours).
- **Concentration:** A range of concentrations is tested.
- **Observations:** Animals are monitored for clinical signs of toxicity and mortality during and after exposure.

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This test evaluates the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Test Animal:** The albino rabbit is the recommended species.
- **Application:** A small amount of the test substance is applied to a small area of shaved skin and covered with a gauze patch.

- Exposure: The patch is left in place for a specified period (e.g., 4 hours).
- Scoring: The skin reaction is scored for erythema (redness) and edema (swelling) at specified intervals after patch removal.

Acute Eye Irritation/Corrosion - OECD Guideline 405

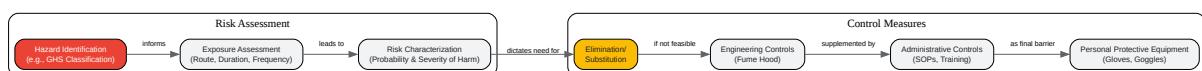
This method is used to assess the potential of a substance to cause eye irritation or corrosion.

Methodology:

- Test Animal: The albino rabbit is the recommended species.
- Application: A small amount of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- Observations: The eyes are examined for signs of irritation, including redness of the conjunctiva, swelling (chemosis), and corneal opacity, at specified intervals after application.

Safety and Handling Precautions

Hazard Identification to Control Measures Workflow



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Caption: Logical flow from hazard identification to the implementation of control measures.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[\[2\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.

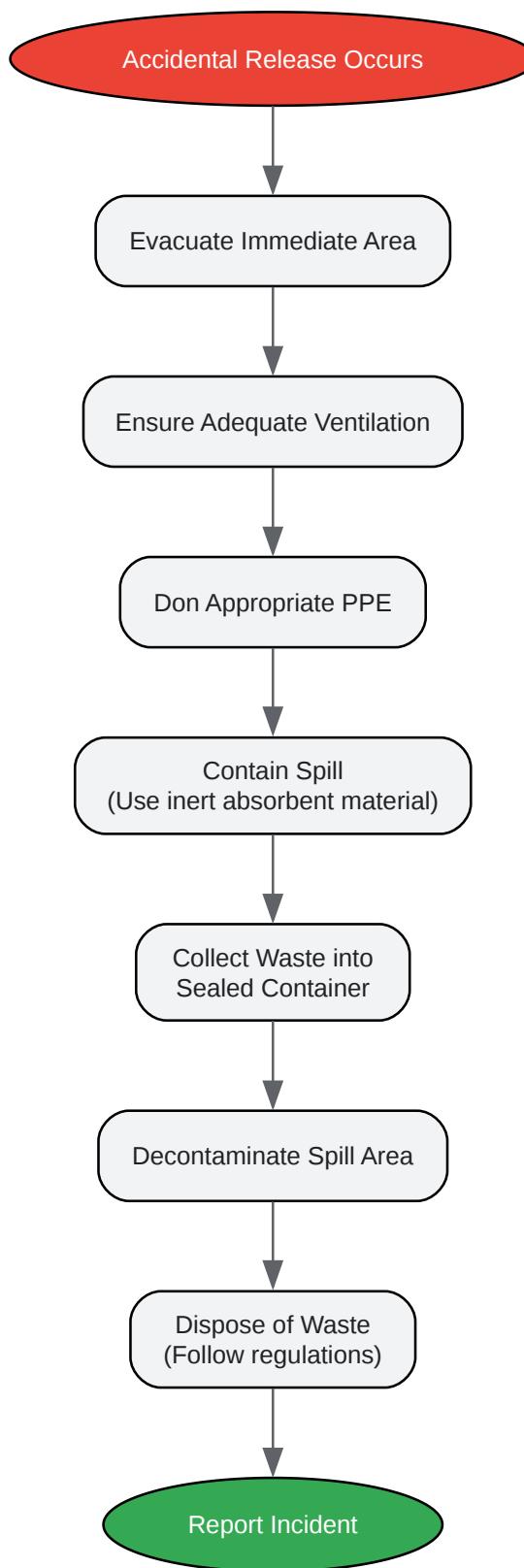
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.
- Hand Protection: Wear impervious gloves.

Safe Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist. Use only in a chemical fume hood.
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

Accidental Release Response Workflow



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Caption: Procedural flow for responding to an accidental release.

First-Aid Measures

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[2\]](#)
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[\[2\]](#)
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Call a physician or poison control center immediately.[\[2\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: No information available.
- Specific Hazards Arising from the Chemical: In case of fire, hazardous decomposition products such as carbon oxides, nitrogen oxides (NO_x), and hydrogen chloride gas may be produced.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment. Avoid breathing vapors, mist, or gas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Containment and Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations.

This technical guide is intended for use by qualified individuals trained in handling hazardous chemicals. Always refer to the most current Safety Data Sheet (SDS) for the most up-to-date information.

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References

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